

Application Notes and Protocols: 7-Hydroxytetradecanedioyl-CoA

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Compound of Interest

Compound Name: 7-Hydroxytetradecanedioyl-CoA

Cat. No.: B15552104

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For Researchers, Scientists, and Drug Development Professionals

I. Introduction

7-Hydroxytetradecanedioyl-CoA is a critical intermediate in the ω -oxidation and subsequent metabolism of long-chain dicarboxylic acids. As the coenzyme A (CoA) thioester, it represents the activated form of 7-hydroxytetradecanedioic acid, priming it for enzymatic processing, including β -oxidation. The presence of a hydroxyl group on the acyl chain suggests its role in specific metabolic pathways and its potential as a substrate for various enzymes, such as dehydrogenases and hydratases.

These application notes provide an overview of the potential uses of **7-Hydroxytetradecanedioyl-CoA** in research and drug development, along with detailed protocols for its handling and use in enzymatic assays. Due to its specialized nature, **7-Hydroxytetradecanedioyl-CoA** is typically not available as a stock item from commercial suppliers and often requires custom synthesis.

Potential Applications:

- **Enzyme Kinetics:** Serve as a substrate to characterize the activity and kinetics of enzymes involved in fatty acid metabolism, particularly those acting on hydroxylated or dicarboxylic acyl-CoAs.

- **Metabolic Pathway Analysis:** Used as a standard or tracer in studies investigating the flux and regulation of ω -oxidation and dicarboxylic acid metabolism.
- **Inhibitor Screening:** Act as a substrate in high-throughput screening assays to identify potential inhibitors of enzymes that process long-chain hydroxyacyl-CoAs, which may be relevant in metabolic disorders.

II. Physicochemical and Stability Data

The following table summarizes the key physicochemical and stability information for **7-Hydroxytetradecanedioyl-CoA**.

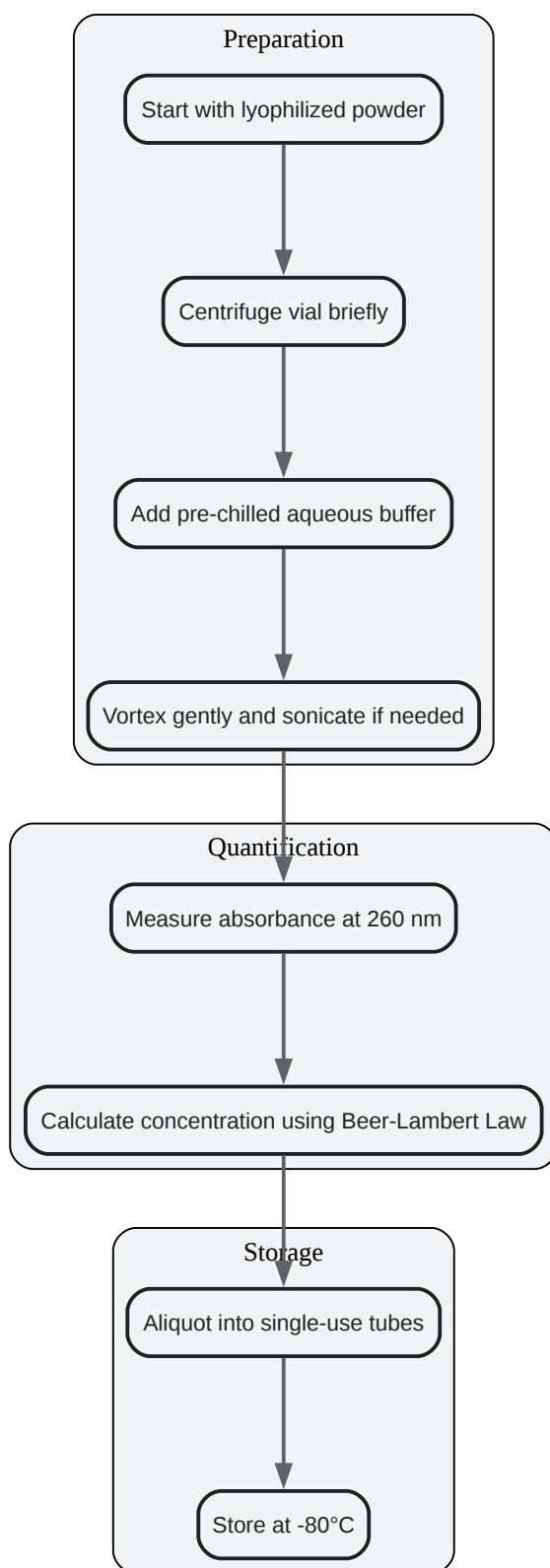
Parameter	Value	Notes
Molecular Formula	C ₃₅ H ₆₀ N ₇ O ₁₉ P ₃ S	
Molecular Weight	1059.88 g/mol	
Purity	>95% (as determined by HPLC)	Purity should be confirmed upon receipt if custom synthesized.
Appearance	White to off-white lyophilized powder	
Solubility	Soluble in aqueous buffers (e.g., PBS, Tris-HCl)	For concentrations >1 mM, sonication may be required.
Extinction Coefficient	14,600 M ⁻¹ cm ⁻¹ at 260 nm	Based on the adenine portion of Coenzyme A.
Storage (Lyophilized)	-20°C for short-term; -80°C for long-term	Protect from moisture.
Storage (In Solution)	-80°C	Prepare single-use aliquots to avoid freeze-thaw cycles.
Stability	Thioester bond is susceptible to hydrolysis at pH > 8.0.	Use buffers with a pH between 6.0 and 7.5 for maximum stability.

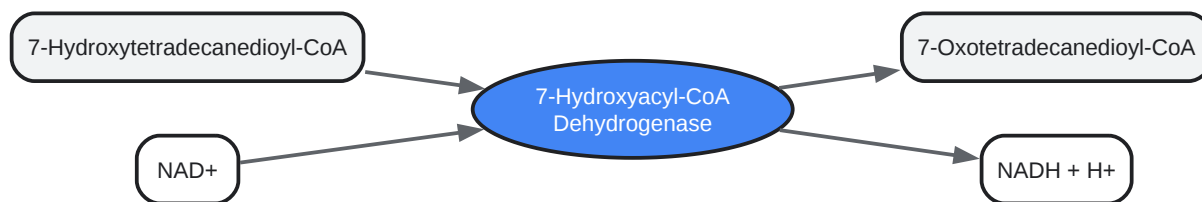
III. Experimental Protocols

Protocol 1: Reconstitution of Lyophilized 7-Hydroxytetradecanedioyl-CoA

This protocol outlines the procedure for preparing a stock solution from a lyophilized powder.

Workflow Diagram:





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- To cite this document: BenchChem. [Application Notes and Protocols: 7-Hydroxytetradecanedioyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552104#commercial-sources-for-7-hydroxytetradecanedioyl-coa\]](https://www.benchchem.com/product/b15552104#commercial-sources-for-7-hydroxytetradecanedioyl-coa)

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